

Standard Operating Procedure: Safe Disposal of D-Norpropoxyphene

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Compound of Interest

Compound Name: *D-Norpropoxyphene*

CAS No.: 32501-12-5

Cat. No.: B1226900

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Document Control: SOP-LAB-CHEM-041 | Version: 2.0 | Status: Active[1]

Executive Summary

Immediate Action Required: **D-Norpropoxyphene** (a major metabolite of Propoxyphene) poses significant cardiac toxicity risks (QT interval prolongation) and is subject to strict regulatory controls. In the United States, it must be handled as a Schedule IV Controlled Substance (under the Propoxyphene listing) and RCRA Hazardous Waste.

Do not dispose of this substance down the drain or in regular trash. Failure to adhere to these procedures may result in federal prosecution (DEA/EPA) and severe environmental contamination.

Part 1: Regulatory Framework & Identification

As researchers, we must navigate the intersection of two federal bodies: the DEA (diversion control) and the EPA (environmental protection).

Substance Identification

Parameter	Data
Chemical Name	D-Norpropoxyphene (Propoxyphene Metabolite)
CAS Number	159208-83-0 (Maleate); 32501-12-5 (Base)
DEA Schedule	Schedule IV (21 CFR § 1308.14)
RCRA Waste Code	U119 (Propoxyphene) / D001 (Ignitable if in solvent)
Primary Hazard	Cardiotoxicity (Sodium/Potassium channel blocker), CNS Depression

The "Non-Retrievable" Standard

The core scientific requirement for disposal is rendering the substance non-retrievable. According to 21 CFR § 1317.90, the method must permanently alter the substance's physical or chemical condition so that it is unavailable and unusable for all practical purposes. Simple dilution or landfilling does not meet this standard [1].

Part 2: Pre-Disposal Stabilization & Storage

Before the disposal contractor arrives, the substance must be secured.

Segregation Logic

- Why: **D-Norpropoxyphene** is often dissolved in organic solvents (Methanol/Acetonitrile) for analytical standards. Mixing this with oxidizers (e.g., Nitric Acid) can cause exothermic reactions or explosion.[1]
- Protocol: Store waste in a dedicated "Satellite Accumulation Area" (SAA).
- Container: Amber glass vials or HDPE bottles. Avoid metal containers if acidic modifiers were used in HPLC.

Chain of Custody (Internal)

Because this is a Schedule IV substance, you cannot simply place it in a waste bin.[1]

- Log Entry: Record the mass/volume to be discarded in the Controlled Substance Usage Log.
- Labeling: Apply a hazardous waste label containing:
 - "Hazardous Waste"[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - "**D-Norpropoxyphene**"[\[1\]](#)[\[7\]](#)[\[8\]](#)
 - "Toxic" & "Flammable" (if in solvent)
 - Date of accumulation start.

Part 3: The Disposal Workflow (Core Directive)

This section details the two distinct pathways for disposal: Inventory Removal (expired standards) vs. Experimental Waste (diluted instrument run-off).

Pathway A: Inventory Removal (Reverse Distribution)

Use this for: Expired reference standards, full vials, or bulk powder.[\[1\]](#)

Scientific Rationale: Reverse distributors are DEA-registered entities authorized to receive controlled substances for destruction. They provide the "Certificate of Destruction" required for your legal defense.

- Inventory Assessment: Verify the exact count and mass of the **D-Norpropoxyphene** vials.
- DEA Form 41 (Registrants): If you are destroying on-site (rare for small labs), you need Form 41. However, the industry standard is to transfer to a Reverse Distributor.[\[1\]](#)
- Transfer (DEA Form 222/Invoice):
 - For Schedule IV, a standard invoice or chain-of-custody document is utilized (Form 222 is for S-I/II).[\[1\]](#)
 - Critical Step: The Reverse Distributor acts as the "witness." Once they take custody, your liability shifts only if the paperwork is perfect.[\[1\]](#)

- Final Destruction: The distributor will incinerate the substance, usually at $>800^{\circ}\text{C}$, ensuring complete thermal decomposition of the opioid structure.^[1]

Pathway B: Experimental Waste (Process Waste)

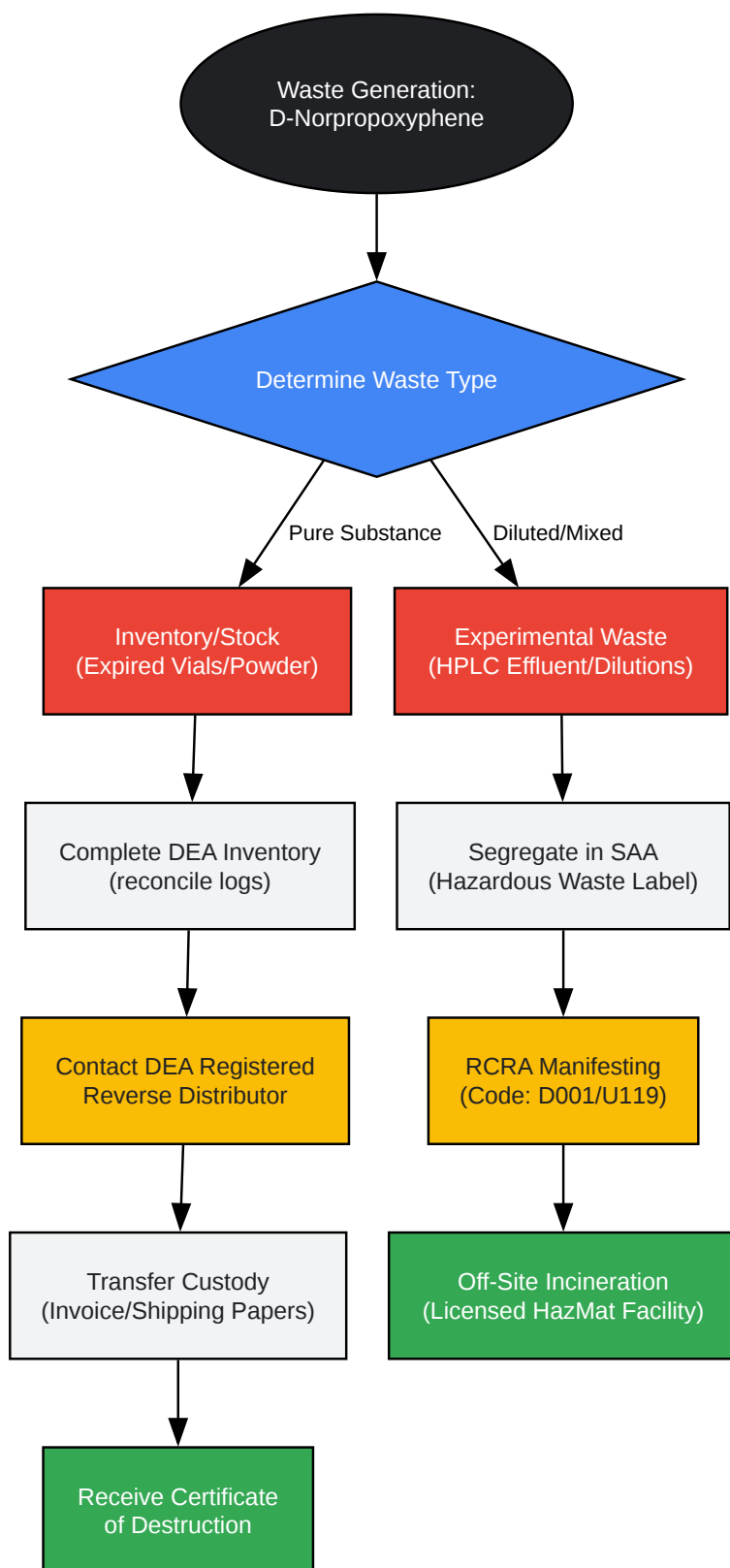
Use this for: HPLC waste streams, pipette tips, contaminated gloves.^[1]

Scientific Rationale: Once the standard is diluted into a solvent stream (e.g., HPLC waste), it is technically "waste" under EPA rules but still contains controlled substance.^[1]

- Sequestration: Collect HPLC effluent containing **D-Norpropoxyphene** in a dedicated carboy.
- Denaturing (Optional but Recommended): Some labs add a sequestration agent (like activated carbon or specific polymer binders) to the solvent carboy to bind the opioid, making it harder to extract (divert).
- RCRA Disposal: Hand over to a licensed Hazardous Waste Transporter.
 - Manifesting: Ensure the manifest lists "Flammable Liquid, Toxic, n.o.s.^[1] (Contains Acetonitrile, **D-Norpropoxyphene**)."^[1]

Part 4: Visualization of Disposal Logic

The following diagram illustrates the decision matrix for compliant disposal.



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Figure 1: Decision matrix for **D-Norpropoxyphene** disposal, distinguishing between inventory control (DEA focus) and chemical waste (EPA focus).[1]

Part 5: Emergency Spill Response

Scenario: You drop a 10mg vial of **D-Norpropoxyphene** powder.

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves and a P95/N95 respirator. The dust is potent.
- Containment: Do not sweep dry dust (aerosolization risk). Cover with a damp paper towel (water or methanol).
- Deactivation: Wipe the area with a 10% bleach solution. While bleach does not instantly destroy the molecule, it aids in cleaning and oxidation [2].[1]
- Disposal: Place all cleanup materials (towels, gloves, glass shards) into a sealed plastic bag, then into the Hazardous Waste container.[1]
- Reporting: Log the "loss" in your Controlled Substance inventory as "Spillage/Breakage" (requires witness signature).

References

- Drug Enforcement Administration (DEA). (2014). Disposal of Controlled Substances; Final Rule.[4][9] 21 CFR Parts 1300, 1301, 1304, et al. Federal Register.[1] Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). RCRA Hazardous Waste Codes (U and P Lists).[2][6] 40 CFR § 261.[6]33. Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Standard Operating Procedure: Safe Disposal of D-Norpropoxyphene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1226900/docs#standard-operating-procedure-safe-disposal-of-d-norpropoxyphene\]](https://www.benchchem.com/product/b1226900/docs#standard-operating-procedure-safe-disposal-of-d-norpropoxyphene)

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